

Spectroscopic Analysis of TINUVIN-1130: A Comparative Guide to Performance and Stability

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Compound of Interest

Compound Name: TINUVIN-1130

CAS No.: 84268-33-7

Cat. No.: B1220908

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This guide provides a comprehensive analysis of **TINUVIN-1130**, a hydroxyphenyl-benzotriazole class UV absorber, and compares its performance and stability with alternative UV absorbers. The following data and experimental protocols are intended for researchers, scientists, and drug development professionals to facilitate informed decisions in product formulation and development.

Executive Summary

TINUVIN-1130 is a versatile liquid UV absorber with excellent spectral coverage in the UV-A and UV-B regions, making it a suitable candidate for protecting light-sensitive materials.^{[1][2][3]} Spectroscopic analysis confirms its strong UV absorption characteristics. When compared to other benzotriazole UV absorbers, such as TINUVIN-328 and TINUVIN-384-2, **TINUVIN-1130** demonstrates competitive performance in terms of UV protection and stability. This guide presents a detailed comparison of their spectroscopic properties and performance in accelerated weathering tests.

Comparative Spectroscopic and Performance Data

The following tables summarize the key performance indicators for **TINUVIN-1130** and its alternatives, TINUVIN-328 and TINUVIN-384-2.

Table 1: UV-Visible Spectroscopic Properties

UV Absorber	Chemical Class	UV Absorption Maxima (λ_{max})	Molar Extinction Coefficient (ϵ)	Key UV Absorption Range
TINUVIN-1130	Hydroxyphenyl-benzotriazole	Broad absorption	Not specified in available literature	UV-A and UV-B[1][4]
TINUVIN-328	Hydroxyphenyl-benzotriazole	306 nm and 347 nm[5][6]	14,760 L/mol·cm at 347 nm (in chloroform)[5][6]	UV-A and UV-B[7]
TINUVIN-384-2	Hydroxyphenyl-benzotriazole	360 nm[8]	39,000 L/mol·cm[8]	UV-A and UV-B[8][9]

Table 2: Accelerated Weathering Performance (ASTM G154)

UV Absorber	Performance Metric	Results
TINUVIN-1130	Gloss Retention & Color Stability	Performs admirably, rivaling TINUVIN 350 and outperforming TINUVIN 328. [10]
TINUVIN-328	Gloss Retention & Color Stability	Outperformed by TINUVIN-1130.[10]
TINUVIN-384-2	Durability	High performance in automotive and industrial coatings.[9][11][12]

Note: Specific quantitative data from direct comparative studies under ASTM G154 for gloss retention and color change were not available in the public domain. The information presented is based on qualitative comparisons and performance descriptions from technical datasheets.

Experimental Protocols

UV-Visible (UV-Vis) Spectroscopy for Presence and Quantification

This protocol outlines the procedure for confirming the presence and determining the concentration of **TINUVIN-1130** in a coating formulation.

Methodology:

- Sample Preparation:
 - Accurately weigh a sample of the coating containing the UV absorber.
 - Dissolve the sample in a suitable solvent (e.g., toluene, chloroform) to a known concentration. Ensure the chosen solvent does not absorb in the UV region of interest (280-400 nm).
 - Prepare a series of standard solutions of the pure UV absorber in the same solvent at known concentrations.
- Instrumentation:
 - Use a dual-beam UV-Vis spectrophotometer.
 - Use quartz cuvettes with a 1 cm path length.
- Measurement:
 - Record the UV-Vis spectrum of the solvent as a baseline.
 - Record the UV-Vis spectra of the standard solutions and the sample solution from 280 nm to 400 nm.

- Analysis:
 - Identify the characteristic absorption peaks of the UV absorber in the sample spectrum.
 - Construct a calibration curve by plotting the absorbance at the λ_{max} versus the concentration of the standard solutions.
 - Determine the concentration of the UV absorber in the sample solution using the calibration curve and Beer-Lambert's law ($A = \epsilon bc$).

Fourier Transform Infrared (FTIR) Spectroscopy for Stability Analysis

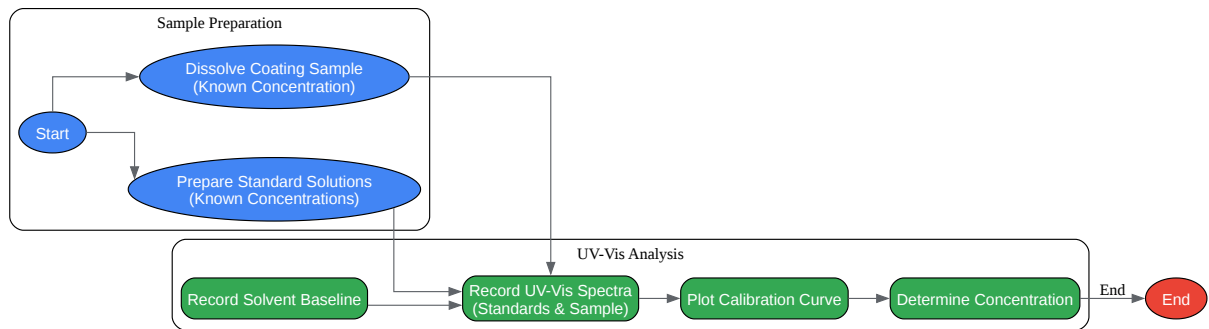
This protocol describes the use of FTIR-ATR spectroscopy to monitor the chemical stability and degradation of **TINUVIN-1130** within a coating matrix upon exposure to UV radiation.

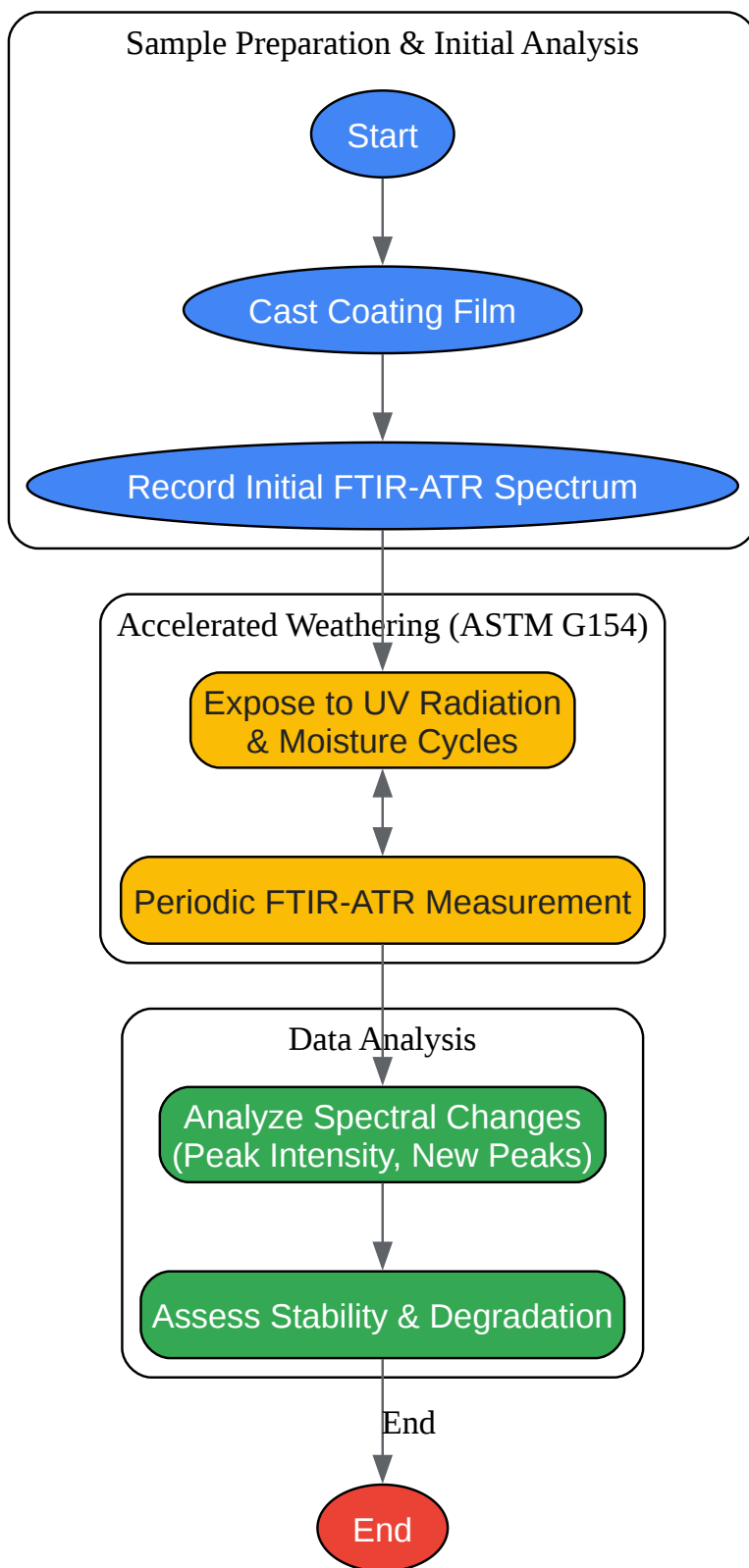
Methodology:

- Sample Preparation:
 - Cast a thin film of the coating containing **TINUVIN-1130** onto an infrared-transparent substrate (e.g., KBr, ZnSe).
 - Obtain an initial FTIR spectrum of the uncured/unexposed film.
- Exposure:
 - Subject the coated substrate to accelerated weathering conditions as per ASTM G154 (e.g., cycles of UV-A or UV-B radiation and moisture).
- Instrumentation:
 - Use an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Measurement:

- At regular intervals during the weathering process, record the FTIR-ATR spectrum of the coating surface.
- Analysis:
 - Monitor changes in the characteristic infrared absorption bands of the benzotriazole structure and the surrounding polymer matrix.
 - Look for the appearance of new peaks (e.g., carbonyl groups) or a decrease in the intensity of existing peaks associated with the UV absorber, which would indicate degradation.

Visualizations





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